

# 1-Aminocyclopropanecarbonitrile CAS number and synonyms

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## Compound of Interest

Compound Name: 1-Aminocyclopropanecarbonitrile

Cat. No.: B178393

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## Technical Guide: 1-Aminocyclopropanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Aminocyclopropanecarbonitrile**, including its chemical identity, physicochemical properties, synthesis, and potential biological significance relevant to research and drug development.

## Chemical Identity

**1-Aminocyclopropanecarbonitrile** is a cyclopropane derivative containing both an amino and a nitrile functional group attached to the same carbon atom. It is often handled and available commercially as its hydrochloride salt to improve stability.

Table 1: Chemical Identifiers

<b>Identifier</b>	<b>1-Aminocyclopropanecarbonitrile</b>	<b>1-Aminocyclopropanecarbonitrile Hydrochloride</b>
CAS Number	196311-65-6 <a href="#">[1]</a>	127946-77-4 <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> <a href="#">[1]</a>	C <sub>4</sub> H <sub>7</sub> ClN <sub>2</sub> <a href="#">[2]</a>
IUPAC Name	1-aminocyclopropane-1-carbonitrile <a href="#">[1]</a>	1-aminocyclopropane-1-carbonitrile;hydrochloride <a href="#">[2]</a>

#### Synonyms:

- **1-Aminocyclopropanecarbonitrile:** 1-aminocyclopropane-1-carbonitrile, 1-Aminocyclopropanecarbonitrile, 1-cyanocyclopropylamine.[\[1\]](#)
- **1-Aminocyclopropanecarbonitrile Hydrochloride:** 1-Aminocyclopropyl Cyanide Hydrochloride, 1-Amino-1-cyanocyclopropane Hydrochloride, 1-Cyanocyclopropylamine Hydrochloride, 1-aminocyclopropane-1-carbonitrile HCl.[\[2\]](#)

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Aminocyclopropanecarbonitrile** and its hydrochloride salt. Data for the free base are primarily computed, while data for the hydrochloride salt are from experimental sources.

Table 2: Physicochemical Data

Property	1- Aminocyclopropanecarbon nitrile (Computed)	1- Aminocyclopropanecarbo nitrile Hydrochloride (Experimental)
Molecular Weight	82.10 g/mol <a href="#">[1]</a>	118.56 g/mol <a href="#">[2]</a>
Melting Point	Not available	214-220 °C
Boiling Point	Not available	Not available
Polar Surface Area	49.8 Å <sup>2</sup> <a href="#">[1]</a>	49.8 Å <sup>2</sup> (for parent compound) <a href="#">[2]</a>
LogP	-0.6 <a href="#">[1]</a>	Not available

## Synthesis and Experimental Protocols

**1-Aminocyclopropanecarbonitrile** is a key intermediate in the synthesis of 1-Aminocyclopropane-1-carboxylic acid, a well-studied non-proteinogenic amino acid. The synthesis generally involves the creation of the cyclopropane ring followed by the introduction of the amino and nitrile groups. A common route to its carboxylic acid analogue involves the hydrolysis of the nitrile group of **1-aminocyclopropanecarbonitrile**.

A representative synthetic pathway is outlined below. This process starts from a protected aminocyclopropane precursor.

### Experimental Protocol: Synthesis of 1-Aminocyclopropane-1-carboxylic acid hydrochloride from a precursor (Illustrative)

This protocol describes the hydrolysis of a nitrile-containing precursor to yield the corresponding carboxylic acid, a reaction that **1-aminocyclopropanecarbonitrile** would undergo.

#### Materials:

- Methyl 1-(1,3-dioxo-1,3-dihydro-2H-isoindol-2-yl)cyclopropanecarboxylate (precursor)

- 20% aqueous Hydrochloric Acid (HCl)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Isopropyl alcohol (i-PrOH)

Procedure:

- A mixture of the precursor (e.g., Phthalimidocyclopropanecarboxylate, 30.0 g, 122.3 mmol) and 20% aqueous HCl (400 mL) is refluxed with stirring for 8 hours.[3]
- During this time, the solid phase will gradually dissolve, resulting in a clear solution.[3]
- The mixture is then allowed to cool to room temperature and left to stand overnight.[3]
- Any precipitate that forms is removed by filtration.[3]
- The filtrate is extracted with dichloromethane (5 x 60 mL).[3]
- The aqueous phase is evaporated to dryness.[3]
- The resulting residue is heated under vacuum (e.g., 60 °C) to remove any residual solvent. [3]
- The solid is then triturated with a solvent such as isopropyl alcohol, filtered, and dried to yield the pure product.[3]

This hydrolysis step is a key reaction for **1-aminocyclopropanecarbonitrile** and is crucial for the production of its carboxylic acid derivative.

## Biological Activity and Relevance in Drug Development

While direct pharmacological data on **1-Aminocyclopropanecarbonitrile** is limited in the public domain, its structural relationship to 1-Aminocyclopropane-1-carboxylic acid (ACC) provides significant insight into its potential biological relevance.

## Role in Ethylene Biosynthesis

ACC is the immediate precursor to ethylene in plants, a hormone that regulates a wide range of developmental processes and stress responses. The synthesis of ACC from S-adenosylmethionine (SAM) is catalyzed by the enzyme ACC synthase (ACS). This is a rate-limiting step in ethylene production. Given the structural similarity, **1-Aminocyclopropanecarbonitrile** could be investigated as a potential modulator of ACC synthase or other enzymes in this pathway. Several inhibitors of ACC synthase are known, such as aminoethoxyvinylglycine (AVG) and various quinazolinone-based compounds.<sup>[4]</sup>

## Potential as an Enzyme Inhibitor

The strained cyclopropane ring and the presence of reactive functional groups make cyclopropane derivatives interesting candidates for enzyme inhibitors. The nitrile group can act as a warhead or a bioisostere for a carboxylic acid group. Therefore, **1-Aminocyclopropanecarbonitrile** could be explored as an inhibitor of enzymes that recognize ACC or similar small amino acid-like molecules.

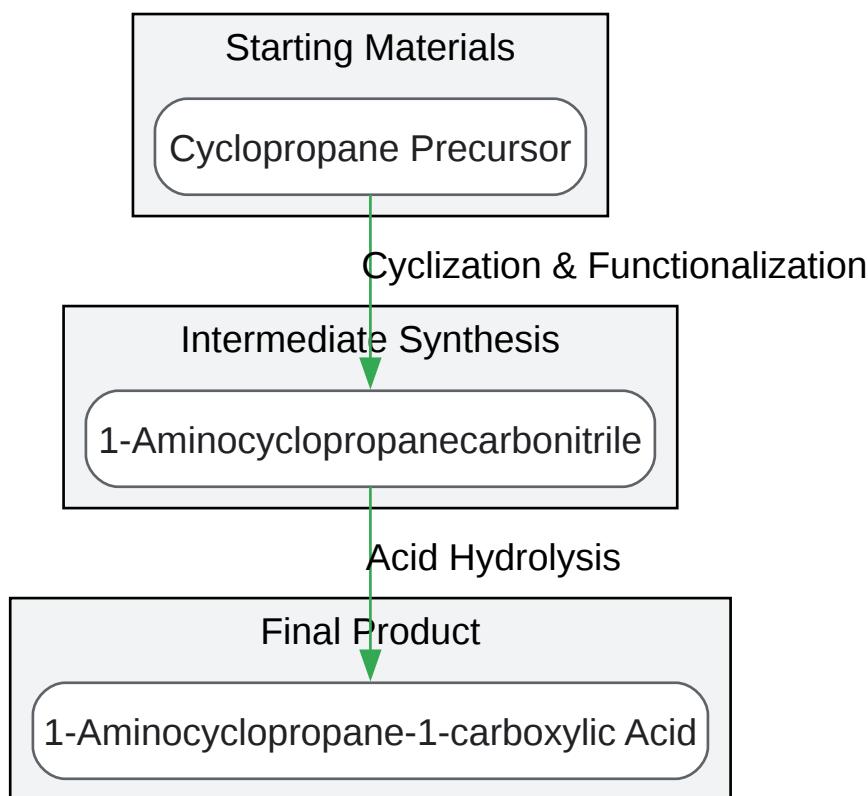
## Scaffold for Drug Discovery

Cyclopropane-containing compounds are of great interest in medicinal chemistry. The rigid cyclopropane ring can serve as a conformational constraint in drug candidates, potentially leading to higher binding affinity and selectivity for their biological targets. **1-Aminocyclopropanecarbonitrile** can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents.

## Visualizations

### Synthesis Workflow

The following diagram illustrates a generalized synthetic pathway leading to **1-Aminocyclopropane-1-carboxylic acid**, highlighting the role of **1-Aminocyclopropanecarbonitrile** as a key intermediate.

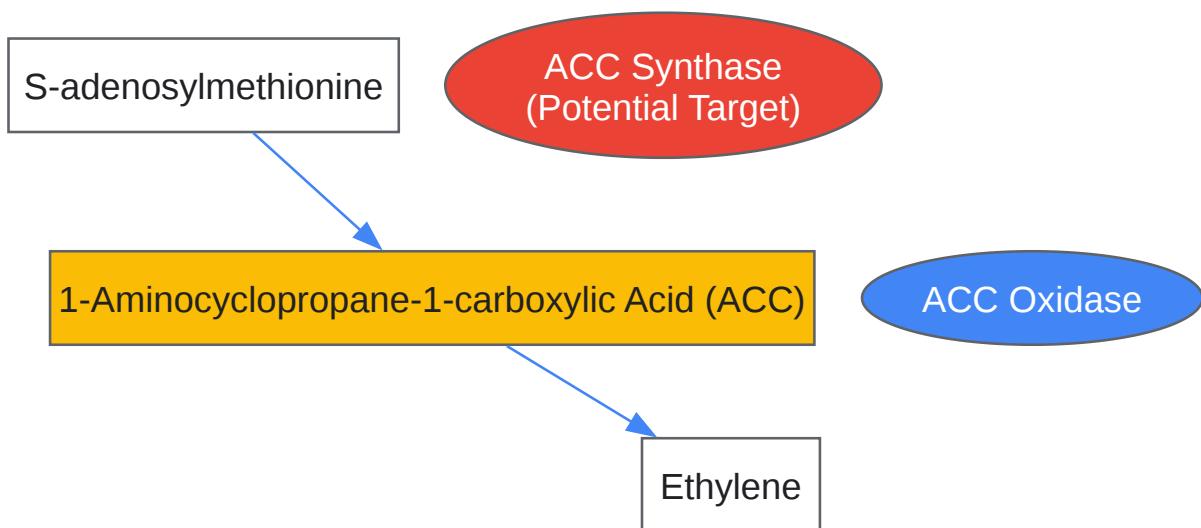


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Caption: Synthetic pathway from a precursor to **1-Aminocyclopropanecarbonitrile** and its subsequent hydrolysis.

## Ethylene Biosynthesis Pathway and Point of Interest

This diagram shows the central role of ACC synthase in the plant ethylene biosynthesis pathway, the enzyme for which **1-Aminocyclopropanecarbonitrile**'s parent compound is a substrate.



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Caption: The role of ACC synthase in converting SAM to ACC, the precursor of ethylene.

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## References

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